

Essential Procedures for the Safe Disposal of **rac-Olodanrigan**

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Compound of Interest

Compound Name: *rac-Olodanrigan*

Cat. No.: *B15570443*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **rac-Olodanrigan** are paramount to ensuring laboratory safety and environmental protection. Due to the limited publicly available safety data for **rac-Olodanrigan**, a cautious approach, treating it as a potentially hazardous substance, is recommended. This guidance provides a comprehensive, step-by-step approach to its disposal.

Compound Information Summary

While a specific Safety Data Sheet (SDS) for **rac-Olodanrigan** is not readily available in the public domain, information regarding the S-enantiomer, Olodanrigan (EMA401), indicates potential for preclinical liver toxicity. This suggests that **rac-Olodanrigan** should be handled as a compound with potential health hazards. The following table summarizes key information relevant to its handling and disposal.

Characteristic	Information	Citation
Compound Name	rac-Olodanrigan	
Synonyms	rac-EMA401, rac-PD-126055	
Chemical Class	Angiotensin II Type 2 Receptor (AT2R) Antagonist	[1]
Potential Hazards	Preclinical data for the S-enantiomer (Olodanrigan) indicated potential liver toxicity. As a precaution, rac-Olodanrigan should be handled as a potentially hazardous substance.	[2]
Physical Form	Typically a solid powder.	
Solubility	Soluble in DMSO and Ethanol. Insoluble in water.	[1]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **rac-Olodanrigan** is to treat it as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.

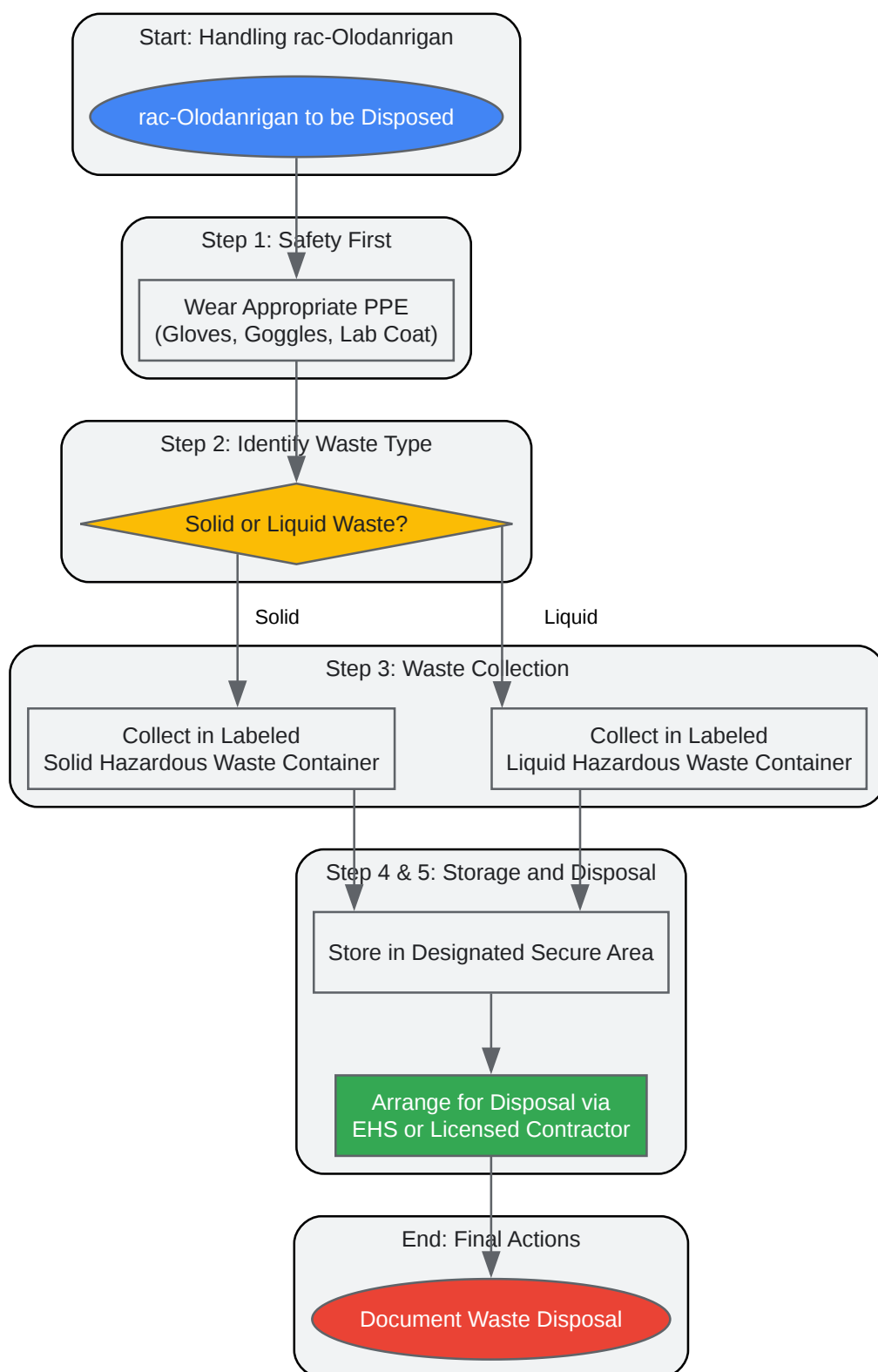
- Personal Protective Equipment (PPE): Before handling **rac-Olodanrigan**, always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Waste Segregation and Collection:
 - Solid Waste: Collect all solid forms of **rac-Olodanrigan**, including unused compound, contaminated consumables (e.g., weighing paper, pipette tips, vials), and spill cleanup materials, in a dedicated and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **rac-Olodanrigan** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste

streams unless approved by your institution's Environmental Health and Safety (EHS) department.

- **Container Labeling:** The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name ("**rac-Olodanrigan**"), and any known hazard information (e.g., "Potentially Toxic").
- **Temporary Storage:** Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials, until it is collected for disposal.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor. All investigational medications should be destroyed in accordance with federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA) guidelines in the United States.
- **Documentation:** Maintain a detailed record of the waste generated, including the name of the compound, quantity, and date of disposal.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **rac-Olodanrigan**.



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Caption: Workflow for the proper disposal of **rac-Olodanrigan**.

Disclaimer: This information is intended as a general guide. All laboratory personnel must consult their institution's specific safety and waste disposal protocols and the most recent Safety Data Sheet (SDS) for any chemical before handling and disposal. Always prioritize safety and adhere to all applicable regulations.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. researchgate.net [researchgate.net]
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